

A Comparative Toxicological Assessment of Butylphenyl methylpropional and Its Analogues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylphenyl methylpropional, (+)-

Cat. No.: B12648755

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For Researchers, Scientists, and Drug Development Professionals

Butylphenyl methylpropional (BMHCA), a synthetic fragrance ingredient also known as lilial, has faced increasing scrutiny and regulatory restrictions due to its toxicological profile, particularly concerning reproductive toxicity.[1][2] This has led to a ban on its use in cosmetics in the European Union.[1] Consequently, the safety of structurally similar fragrance aldehydes is of significant interest. This guide provides a comparative toxicological overview of BMHCA and its analogues, Bourgeonal, Cyclamen aldehyde, Florhydral, and Silvial, focusing on key endpoints of skin sensitization, reproductive toxicity, and genotoxicity. The information is intended to assist researchers and professionals in the fields of toxicology, drug development, and fragrance safety assessment.

Executive Summary of Toxicity Data

The following table summarizes the available quantitative toxicity data for Butylphenyl methylpropional and its selected analogues. Direct comparison is facilitated by presenting key toxicological endpoints in a standardized format.

Compound	CAS Number	Skin Sensitization (LLNA EC3)	Reproductive Toxicity (NOAEL)	Genotoxicity
Butylphenyl methylpropional (BMHCA)	80-54-6	Weak sensitizer (EC3 >10%)	5 mg/kg bw/day (oral, rat)	No in vivo genotoxic potential, some equivocal in vitro findings
Bourgeonal	18127-01-0	Moderate sensitizer	5 mg/kg/day (oral, rat)	Not genotoxic
Cyclamen aldehyde	103-95-7	Weak sensitizer (EC3 = 22.3%)	Adverse effects on sperm maturation (rat)	Not expected to be genotoxic
Florhydral	125109-85-5	Not classified as a sensitizer	NOAEL: 250 mg/kg bw/day (oral, rat, F0/P)	No mutagenic activity detected in standard assays
Silvial	6658-48-6	Data not available	Data not available	Data not available

Note: NOAEL (No Observed Adverse Effect Level) and EC3 (Effective Concentration to produce a 3-fold increase in lymphocyte proliferation) values are key metrics for assessing reproductive toxicity and skin sensitization potential, respectively. A lower EC3 value indicates a higher sensitizing potential.

Detailed Toxicological Profiles

Butylphenyl methylpropional (BMHCA)

BMHCA has been extensively studied, leading to its classification as a reproductive toxicant (Repr. 1B) in the European Union.[\[2\]](#)

- Skin Sensitization: BMHCA is considered a weak skin sensitizer.[\[3\]](#)

- **Reproductive Toxicity:** The primary concern with BMHCA is its reproductive toxicity. The Scientific Committee on Consumer Safety (SCCS) concluded that BMHCA is not safe for use in cosmetic products due to the risk of reproductive toxicity. The No Observed Adverse Effect Level (NOAEL) for reproductive toxicity in a rat oral study was established at 5 mg/kg bw/day.
- **Genotoxicity:** While some in vitro studies showed equivocal results, the overall assessment, including in vivo data, indicates that BMHCA is not considered to have a genotoxic potential.

Bourgeonal

Bourgeonal is a structural analogue of BMHCA, also used as a fragrance ingredient.

- **Skin Sensitization:** Bourgeonal is classified as a skin sensitizer.[4]
- **Reproductive Toxicity:** Studies have indicated that Bourgeonal is suspected of damaging fertility or the unborn child.[4] A NOAEL for reproductive toxicity has been reported as 5 mg/kg/day in a GLP and OECD 422-compliant study in rats.[5] The Risk Assessment Committee (RAC) of the European Chemicals Agency (ECHA) has proposed classifying Bourgeonal and related substances as category 1B reproductive toxicants due to their metabolism to 4-tert-butylbenzoic acid (TBBA), a known reproductive toxicant.[6]
- **Genotoxicity:** Available data suggest that Bourgeonal is not genotoxic.[5]

Cyclamen aldehyde

Cyclamen aldehyde is another widely used fragrance aldehyde with structural similarities to BMHCA.

- **Skin Sensitization:** It is classified as a weak skin sensitizer, with a reported EC3 value of 22.3% in the Local Lymph Node Assay (LLNA).[3]
- **Reproductive Toxicity:** Repeated dose studies in rats have shown adverse effects on sperm maturation. This toxicity is linked to its metabolite, p-isopropyl-benzoic acid (p-iPBA).
- **Genotoxicity:** Cyclamen aldehyde is not expected to be genotoxic.

Florhydral

Florhydral is a fragrance ingredient with a floral scent.

- Skin Sensitization: It is not classified as a skin sensitizer at typical use concentrations.[\[7\]](#)
- Reproductive Toxicity: Available data indicates no evidence of reproductive or developmental toxicity.[\[7\]](#) A NOAEL of 250 mg/kg bodyweight for male rats (F0/P) has been reported.[\[8\]](#)
- Genotoxicity: Standard assays have not detected any mutagenic activity for Florhydral.[\[7\]](#)[\[9\]](#)

Silvial

Silvial is another analogue, though less toxicological data is publicly available. It is a powerful muguet fragrance ingredient.[\[10\]](#) Further research is required to fully assess its toxicity profile.

Experimental Protocols

The toxicity data presented in this guide are primarily derived from studies following internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD).

Skin Sensitization: Local Lymph Node Assay (LLNA) - OECD TG 429

The LLNA is the preferred method for assessing the skin sensitization potential of chemicals. The principle of the test is that sensitizers induce a primary proliferation of lymphocytes in the lymph nodes draining the site of application.

- Test System: Mice (CBA/Ca or CBA/J strain).
- Procedure: A minimum of four animals per group are treated with the test substance at various concentrations, along with a vehicle control group. The test substance is applied to the dorsum of the ear for three consecutive days.
- Endpoint: On day 6, the animals are injected with 3H-methyl thymidine or an alternative label. The draining auricular lymph nodes are excised, and the incorporation of the label is

measured as disintegrations per minute (DPM). The Stimulation Index (SI) is calculated by dividing the mean DPM per test group by the mean DPM of the vehicle control group.

- Interpretation: A substance is classified as a sensitizer if the SI is ≥ 3 . The EC3 value, the estimated concentration of the test substance required to produce an SI of 3, is calculated to determine the potency of the sensitizer.

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Reproductive/Developmental Toxicity Screening Test - OECD TG 421 & 422

These screening tests are designed to provide initial information on the potential effects of a substance on reproduction and development.

- Test System: Rats.
- Procedure (OECD 422): The test substance is administered to male and female rats for a pre-mating period, during mating, gestation, and lactation. Males are dosed for a minimum of four weeks, and females continue to be dosed until day 13 post-partum.
- Endpoints: Observations include effects on gonadal function, mating behavior, conception, parturition, and the growth and development of the F1 offspring. Histopathological examination of the reproductive organs is also conducted.
- Interpretation: The No Observed Adverse Effect Level (NOAEL) for parental systemic toxicity, reproductive performance, and offspring development is determined.

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In Vitro Genotoxicity Assays

A battery of in vitro tests is typically used to assess the genotoxic potential of a substance, including tests for gene mutations and chromosomal aberrations.

- Bacterial Reverse Mutation Test (Ames Test) - OECD TG 471: This test uses strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.
- In Vitro Mammalian Cell Micronucleus Test - OECD TG 487: This test detects damage to chromosomes or the mitotic apparatus in mammalian cells by identifying micronuclei in the cytoplasm of interphase cells.

Signaling Pathways in Toxicity

The toxicity of fragrance aldehydes can be mediated through various signaling pathways. Two key pathways are the Aryl Hydrocarbon Receptor (AHR) pathway, involved in the metabolism of xenobiotics, and the Androgen Receptor (AR) signaling pathway, which can be disrupted by endocrine-active compounds.

Aryl Hydrocarbon Receptor (AHR) Signaling Pathway

The AHR is a ligand-activated transcription factor that regulates the expression of genes involved in the metabolism of foreign compounds.

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Androgen Receptor (AR) Signaling Pathway

The AR is a steroid hormone receptor that plays a crucial role in male reproductive development and function. Certain chemicals can act as antagonists to the AR, disrupting normal endocrine signaling.

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Conclusion

The toxicological data compiled in this guide highlight the concerns associated with Butylphenyl methylpropional, particularly its reproductive toxicity. While some of its analogues, such as Florhydral, appear to have a more favorable safety profile, others, like Bourgeonal, share

similar toxicological concerns. For several analogues, including Silvial, a significant lack of publicly available data prevents a comprehensive safety assessment. This underscores the importance of thorough toxicological evaluation of all structural analogues of substances of concern. The provided experimental protocols and signaling pathway diagrams offer a framework for understanding and conducting further research in this area. As regulatory landscapes continue to evolve, a data-driven approach to the safety assessment of fragrance ingredients is paramount.

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- To cite this document: BenchChem. [A Comparative Toxicological Assessment of Butylphenyl methylpropional and Its Analogues]. BenchChem, [2025]. [Online PDF]. Available at:

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